

An In-Depth Technical Guide to Uroguanylin-15 (Rat)

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Compound of Interest

Compound Name: Uroguanylin-15 (Rat)

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Abstract

Uroguanylin-15, a peptide hormone found in rats, plays a crucial role in regulating fluid and electrolyte homeostasis. Its action is primarily mediated through the activation of the guanylate cyclase C (GC-C) receptor, leading to a cascade of intracellular events with significant physiological outcomes. This technical guide provides a comprehensive overview of the core molecular and functional aspects of rat Uroguanylin-15, including its amino acid sequence, quantitative functional data, detailed experimental protocols, and a depiction of its signaling pathway. This document is intended to serve as a valuable resource for researchers and professionals involved in gastroenterology, nephrology, and drug development.

Molecular Profile of Uroguanylin-15 (Rat)

Amino Acid Sequence

The primary structure of rat Uroguanylin-15 consists of a 15-amino acid sequence. This sequence is crucial for its biological activity and interaction with its target receptor.

Sequence: Thr-Asp-Glu-Cys-Glu-Leu-Cys-Ile-Asn-Val-Ala-Cys-Thr-Gly-Cys

Disulfide Bonds: The peptide contains two essential disulfide bonds, formed between Cys4-Cys12 and Cys7-Cys15. These bonds are critical for maintaining the peptide's three-dimensional structure and, consequently, its biological function.

Quantitative Data

The biological activity and distribution of rat Uroguanylin-15 have been characterized through various quantitative assays. The following tables summarize key data points related to its potency, binding affinity, and tissue distribution.

Table 1: Potency of Uroguanylin Peptides in T84 Cell cGMP Assay

Peptide	Relative Potency	Reference
Opossum Uroguanylin-(2-15)	10-fold more potent than rat guanylin	[1][2]
Synthetic Rat Guanylin	Less potent than E. coli ST	[1][2]

Note: T84 cells are of human origin and are a common model for studying guanylin peptides. Specific EC50 values for rat Uroguanylin-15 in a rat cell line were not available in the reviewed literature.

Table 2: Binding Affinity of Uroguanylin Peptides to T84 Cell Receptors

Peptide	pH	Binding Site	Ki (nM)	Reference
Opossum Uroguanylin98–109 (truncated)	8.0	High Affinity	0.14	[3]
Low Affinity	345			
5.0	High Affinity	0.19		
Low Affinity	404			

Note: The binding affinity of uroguanylin is pH-dependent, with increased affinity at acidic pH. The data presented is for a truncated opossum peptide, as specific Ki values for the full-length rat Uroguanylin-15 were not found.

Table 3: Tissue Distribution of Uroguanylin mRNA in Rats

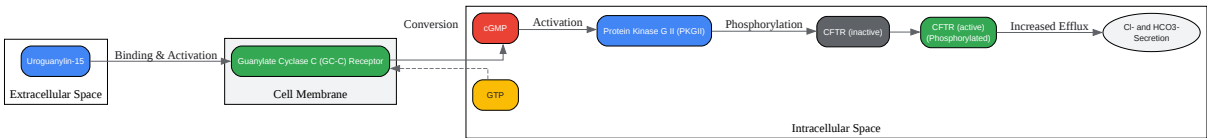
Tissue	Relative mRNA Levels	Reference
Proximal Small Intestine	Highest	
Distal Small Intestine	Moderate	
Colon	Virtually Absent	

Table 4: In Vivo Effects of Uroguanylin Infusion in Wistar-Kyoto Rats

Parameter	Dosage	Observation	Reference
Urine Flow	0.5 µg/kg/min	Progressive Increase	
Urinary Sodium Excretion	0.5 µg/kg/min	Progressive Increase	

Signaling Pathway

Uroguanylin-15 exerts its effects by activating a well-defined signaling cascade initiated by its binding to the Guanylate Cyclase C (GC-C) receptor, an integral membrane protein.



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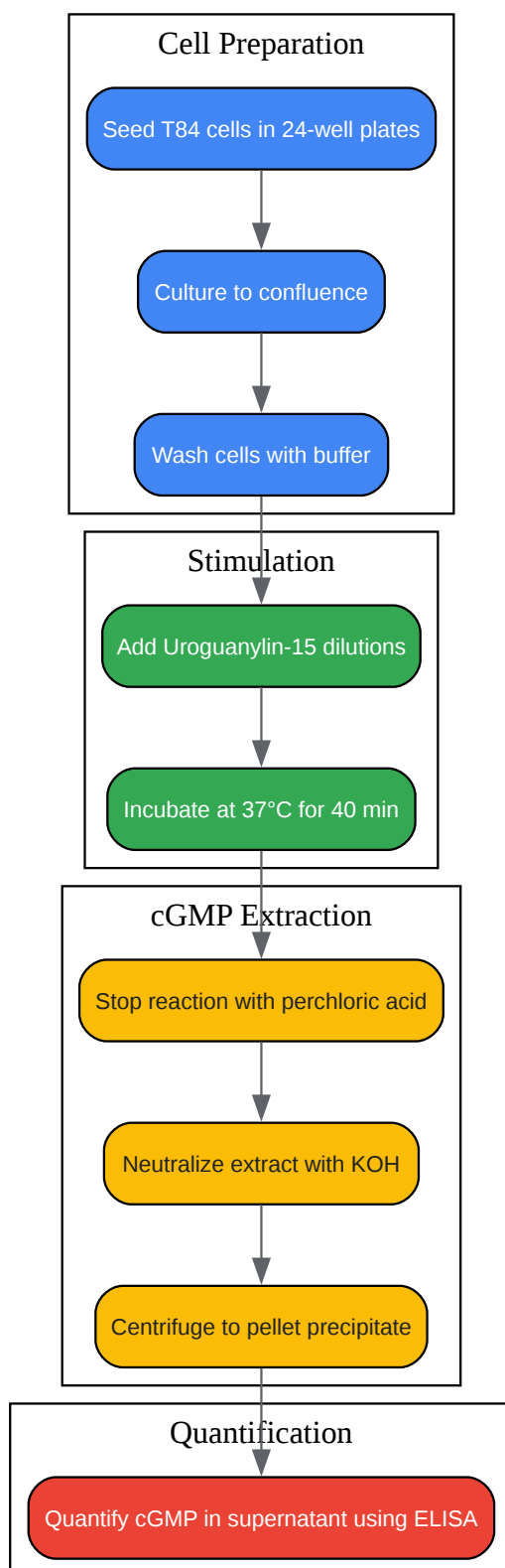
Figure 1: Uroguanylin-15 signaling pathway via the GC-C receptor.

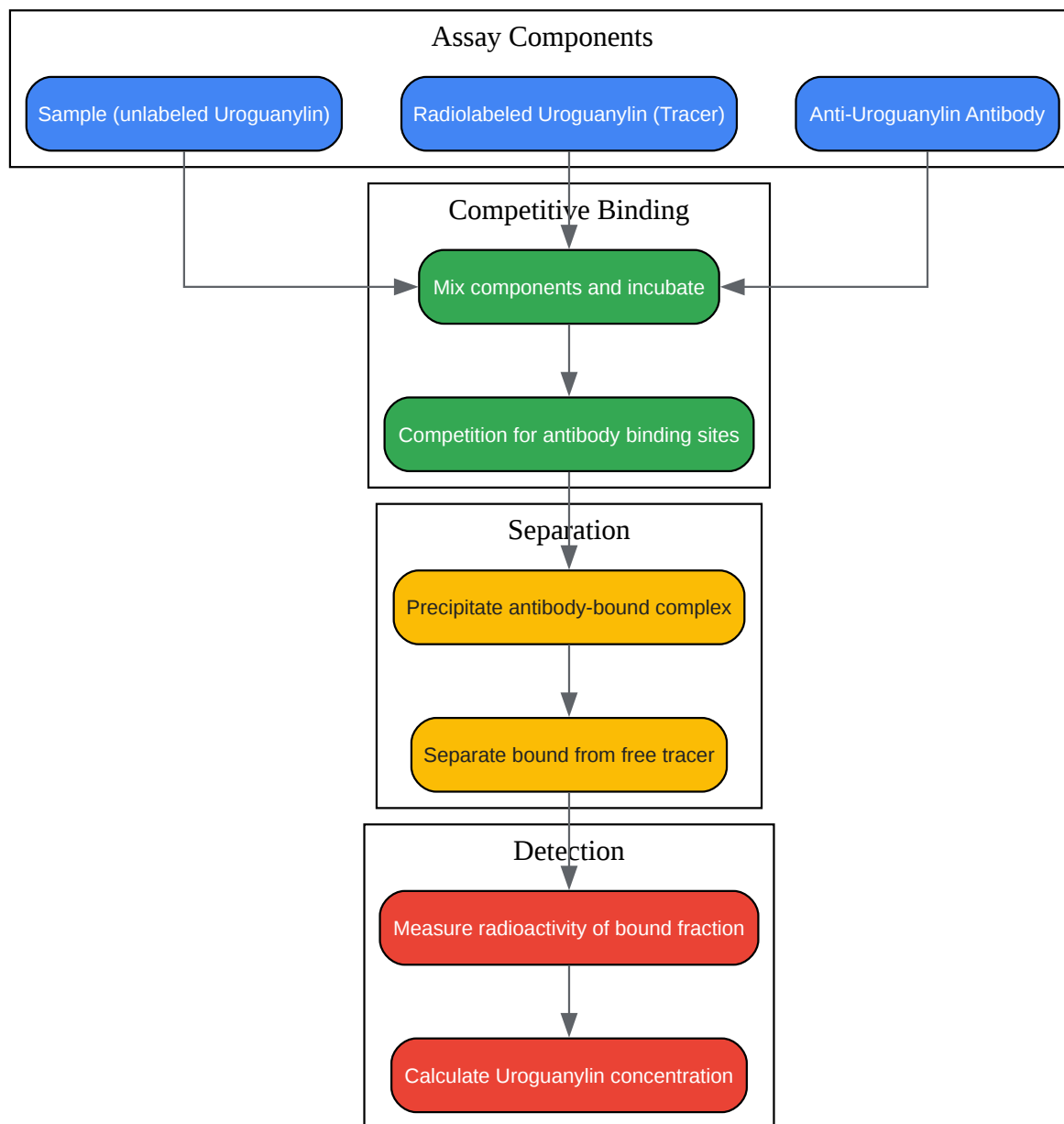
Experimental Protocols

This section provides detailed methodologies for key experiments used to characterize the function of rat Uroguanylin-15.

cGMP Stimulation Assay in T84 Cells

This assay is fundamental for assessing the bioactivity of Uroguanylin-15 by measuring its ability to stimulate the production of the second messenger, cyclic guanosine monophosphate (cGMP).





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